analytical methods for characterizing 1-Acetylindolin-5-ylboronic acid

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Compound of Interest

Compound Name:	*1-Acetylindolin-5-ylboronic acid*
CAS No.:	*905971-97-3*
Cat. No.:	*B1449902*

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Advanced Characterization of 1-Acetylindolin-5-ylboronic Acid

A Comparative Analytical Guide for Drug Development

Product Focus: **1-Acetylindolin-5-ylboronic acid** (CAS: 837392-62-8) Chemical Class: Heterocyclic Aryl Boronic Acid Critical Application: Suzuki-Miyaura cross-coupling intermediate for indole-based pharmacophores.

The Analytical Paradox: Stability vs. Reactivity

Characterizing **1-Acetylindolin-5-ylboronic acid** presents a unique "uncertainty principle" in analytical chemistry. The very feature that makes it valuable—the empty p-orbital on the boron atom—makes it susceptible to reversible dehydration and complexation.

Unlike standard organic intermediates, this compound does not exist as a single static species in solid state or solution. It exists in a dynamic equilibrium between the monomeric boronic acid and its trimeric boroxine (anhydride).

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The Boroxine Equilibrium

Standard purity assays (melting point, simple HPLC) often fail because they cannot distinguish between the monomer and the trimer.

- The Trap: A "pure" sample by HPLC might show a depressed melting point or inconsistent stoichiometry in reactions due to varying degrees of dehydration.
- The Solution: Analytical methods must either force the equilibrium to one side (Derivatization/pH adjustment) or quantify the total boron content regardless of speciation (Titration).

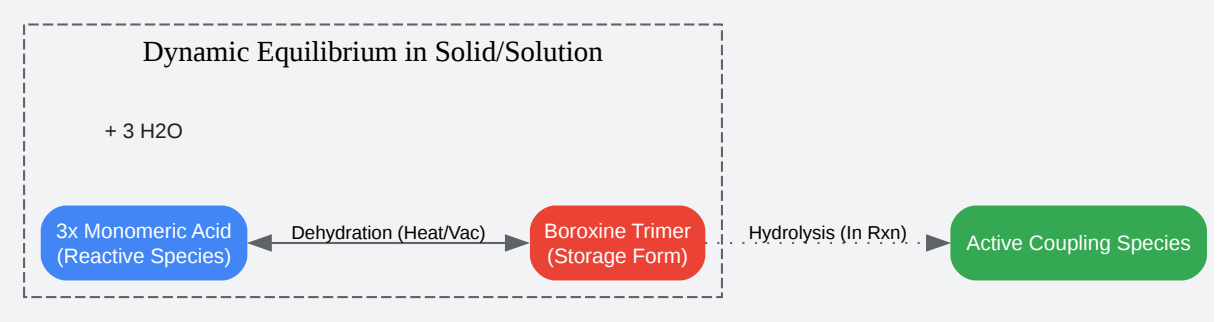

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Figure 1: The reversible dehydration of **1-Acetylindolin-5-ylboronic acid** to its boroxine form. Analytical methods must account for this shift.

Comparative Analysis of Characterization Methods

For drug development, "purity" is insufficient; "potency" (mass balance) is required. The following table compares the three primary methodologies.

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Feature	Method A: HPLC-UV/MS	Method B: Quantitative NMR (qNMR)	Method C: Mannitol Titration
Primary Output	Chromatographic Purity (%)	Absolute Purity / Potency (wt%)	Total Boron Content (wt%)
Specificity	High (Separates impurities)	Very High (Structural ID + Quant)	Low (Non-specific acid/base)
Boroxine Bias	High Risk (On-column hydrolysis)	Eliminated (via solvent choice)	Eliminated (via complexation)
Precision	± 1.0%	± 0.5%	± 0.2%
Sample Req.	< 1 mg	10–20 mg	100–200 mg
Verdict	Best for Impurity Profiling	Best for Reference Standard Qualification	Best for Bulk Release

Detailed Experimental Protocols

Method A: High-Resolution qNMR (The Gold Standard)

Rationale: NMR is the only method that can simultaneously confirm the N-acetyl structure, assess the boroxine ratio, and quantify residual solvents. Critical Insight: The N-acetyl group on the indoline ring creates rotamers (restricted rotation around the Amide N-C bond). In standard DMSO-d6 at room temperature, this may manifest as peak broadening or splitting, which inexperienced analysts might mistake for impurities.

Protocol:

- Solvent Selection:
  - Structural Check:DMSO-d6. Allows observation of the exchangeable -B(OH)2 protons (typically

    7.8–8.2 ppm).
  - Quantitative Assay:D2O with 2% NaOD.

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    - Why? High pH converts all boron species (monomer and boroxine) into the anionic boronate form

      . This collapses the equilibrium into a single species, sharpening peaks and eliminating rotamer broadening.

- Internal Standard: Use Maleic Acid or Dimethyl Sulfone (traceable grade).
- Acquisition:
    - Pulse delay (

      ):

      seconds (Boron nuclei affect relaxation times; ensure full relaxation).
    - Scans: 16–32.
- Analysis: Integrate the aromatic region (indoline protons) against the internal standard.

Method B: "Silanol-Shielded" HPLC

Rationale: Boronic acids adhere to residual silanols on standard silica columns, causing severe peak tailing. This protocol uses a high-pH compatible hybrid column to mitigate this.

Protocol:

- Column: Waters XBridge C18 or Phenomenex Gemini C18 (Hybrid particles are essential).
- Mobile Phase A: 10 mM Ammonium Acetate (pH 8.0). Note: Basic pH ensures the boronic acid is ionized (more soluble) and suppresses silanol protonation.
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (Indoline chromophore).
- Sample Diluent: 50:50 Water:Acetonitrile (Avoid pure alcohol to prevent esterification).

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Method C: D-Mannitol Assisted Titration

Rationale: Direct titration of boronic acids is impossible (

~9-10). Complexation with D-mannitol forms a cyclic ester, dropping the

to ~5, allowing sharp endpoint titration.

Protocol:

- Weighing: Accurately weigh ~150 mg of **1-Acetylindolin-5-ylboronic acid**.
- Dissolution: Dissolve in 50 mL of 10% D-Mannitol (aq).
- Titrant: 0.1 N NaOH (Standardized).
- Endpoint: Potentiometric titration to pH 8.5.
- Calculation:

  (Where MW = 205.02 g/mol).

Analytical Decision Matrix

Use this workflow to select the correct method based on your development stage.

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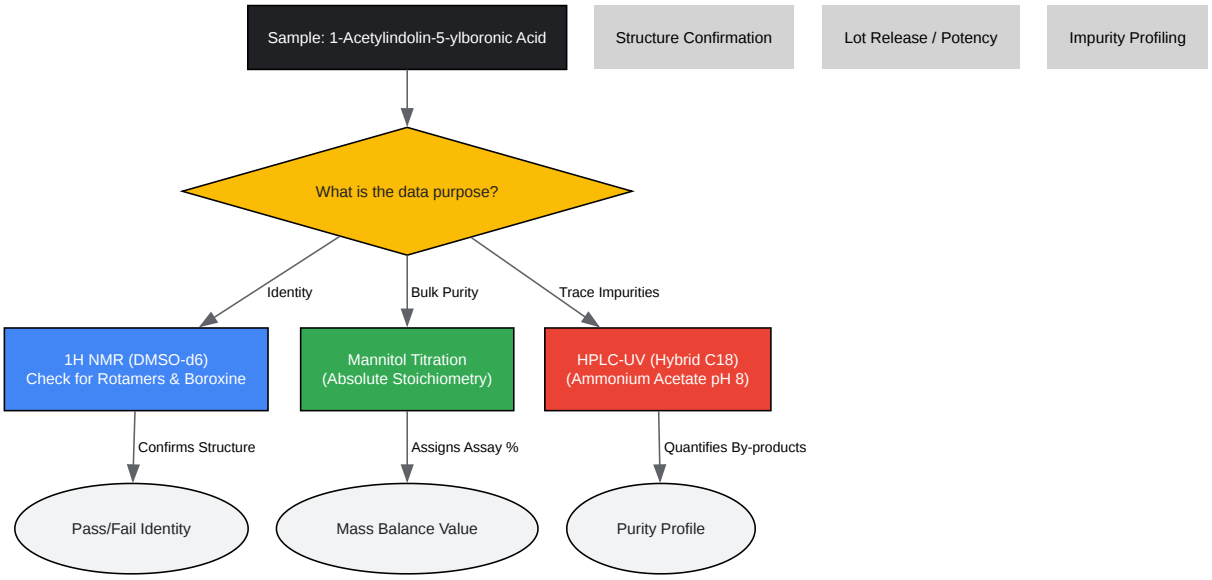

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Figure 2: Decision matrix for selecting the appropriate analytical technique based on data requirements.

Alternative Consideration: Free Acid vs. Pinacol Ester

A common strategic decision in drug development is whether to isolate the free acid (CAS 837392-62-8) or convert it to the pinacol ester.

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Parameter	Free Acid (Current)	Pinacol Ester Alternative
Atom Economy	High (No pinacol waste)	Lower (Pinacol mass lost in Rxn)
Stability	Moderate (Hygroscopic/Dehydration)	High (Crystalline, Stable)
Chromatography	Difficult (Tailing, pH sensitive)	Excellent (Behaves like standard organic)
Recommendation	Use for Early Discovery/Scale-up (Cost)	Use for GMP Starting Material (Control)

Expert Recommendation

For **1-Acetylindolin-5-ylboronic acid**, the qNMR method (Method B) is the superior choice for establishing the "Primary Reference Standard." Once the standard is qualified via qNMR, the Mannitol Titration (Method C) is the most robust and cost-effective method for routine QC of incoming raw material batches, as it is immune to the boroxine equilibrium issues that plague HPLC.

References

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